

Investigating the selectivity profile of RO2959 monohydrochloride across different Orai isoforms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RO2959 monohydrochloride

Cat. No.: B3182163

[Get Quote](#)

A Comparative Analysis of RO2959 Monohydrochloride's Selectivity Across Orai Isoforms

This guide provides a detailed comparison of the selectivity profile of **RO2959 monohydrochloride**, a potent inhibitor of Calcium Release-Activated Calcium (CRAC) channels, across the three human Orai isoforms: Orai1, Orai2, and Orai3. The information is intended for researchers, scientists, and professionals in drug development investigating store-operated calcium entry (SOCE) and its modulation.

Quantitative Selectivity Profile

RO2959 monohydrochloride demonstrates notable selectivity for the Orai1 isoform over other isoforms. Experimental data, primarily derived from electrophysiological and calcium imaging studies, has quantified the inhibitory potency (IC₅₀) of RO2959 against Orai1 and Orai3. While direct IC₅₀ values for Orai2 are less commonly reported, studies indicate that RO2959 inhibits Orai2-mediated currents to a lesser extent than Orai1.^[1]

The table below summarizes the known IC₅₀ values for RO2959 against different Orai isoforms and related cellular processes.

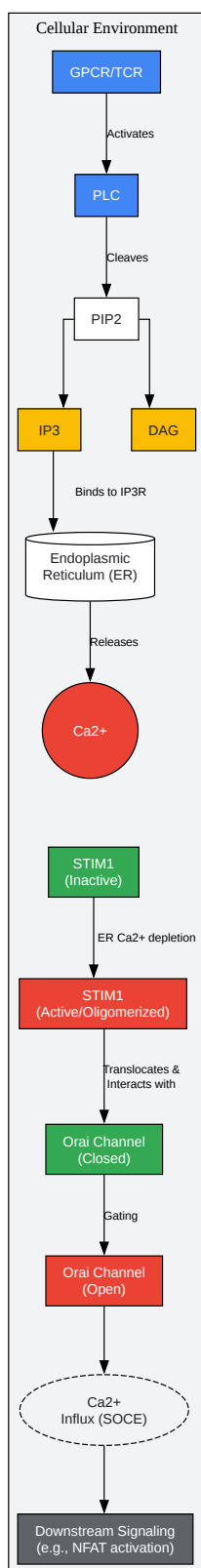
| Target | IC50 Value (nM) | Cell System/Assay |
|----------------------------|-----------------|---|
| Orai1 | 25 | CHO cells stably expressing human Orai1 and STIM1 |
| Orai3 | 530 | Not specified |
| CRAC Channels (general) | 402 | Not specified |
| SOCE in CD4+ T lymphocytes | 265 | Human primary CD4+ T cells |

Data sourced from MedchemExpress.[2]

This data clearly indicates that RO2959 is significantly more potent at inhibiting Orai1-mediated calcium entry compared to Orai3, with a selectivity ratio ($IC_{50} \text{ Orai3} / IC_{50} \text{ Orai1}$) of approximately 21-fold. This makes RO2959 a valuable tool for selectively targeting Orai1 in research settings.[1][2]

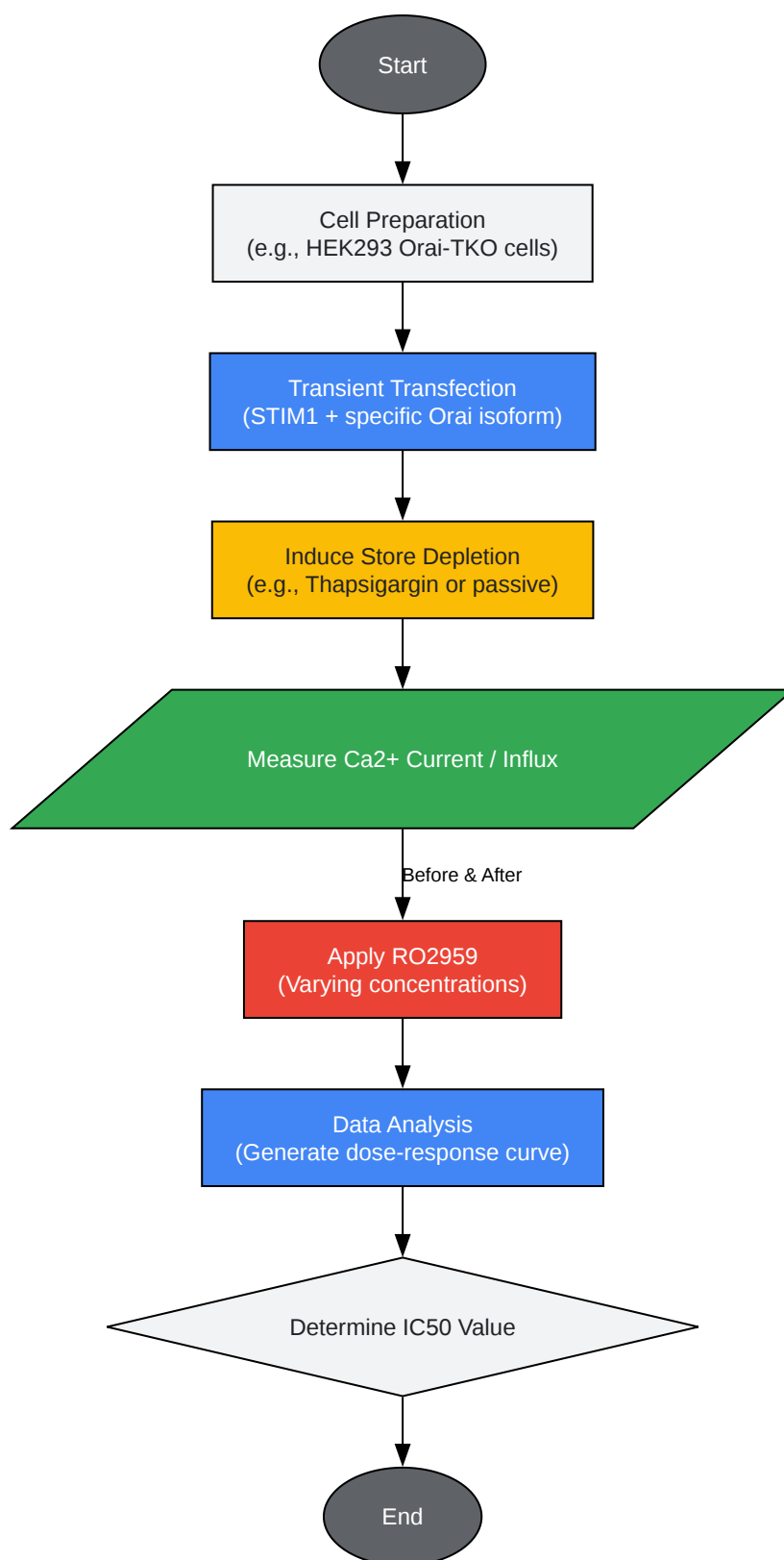
Signaling Pathway and Experimental Workflow

To understand how the selectivity of RO2959 is determined, it is essential to visualize both the signaling pathway it modulates and the experimental workflow used for its characterization.



[Click to download full resolution via product page](#)

Caption: Store-Operated Calcium Entry (SOCE) signaling pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Investigating the selectivity profile of RO2959 monohydrochloride across different Orai isoforms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3182163#investigating-the-selectivity-profile-of-ro2959-monohydrochloride-across-different-orai-isoforms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com